

Technical Support Center: Best Practices for M25 Concreting in Extreme Weather

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Compound of Interest

Compound Name: M 25

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing M25 grade concrete in hot and cold weather conditions. The information is presented in a question-and-answer format to directly address specific issues that may arise during experimental setups and applications.

Section 1: Hot Weather Concreting with M25

Hot weather presents significant challenges to the placement and curing of M25 concrete, primarily due to accelerated hydration of cement and increased evaporation of mix water. These factors can lead to rapid stiffening, reduced workability, and potential for cracking.

Frequently Asked Questions (FAQs) - Hot Weather

Q1: At what ambient conditions should I start implementing hot weather concreting practices for M25 concrete?

A1: According to IS 7861 (Part 1), hot weather concreting practices are recommended when the ambient temperature is above 40°C (104°F). However, it is also crucial to consider other factors such as high wind velocity, low relative humidity, and high concrete temperature, as these can exacerbate the negative effects.

Q2: What are the primary issues encountered when placing M25 concrete in hot weather?

A2: The primary issues include:

- Increased water demand: Higher temperatures accelerate evaporation, leading to a demand for more water to maintain workability. Adding excessive water can decrease the final strength of the concrete.[1]
- Accelerated setting: The rate of cement hydration increases with temperature, causing the concrete to set faster. This reduces the time available for placing and finishing.[2][3]
- Slump loss: The workability of the concrete, measured by the slump test, decreases more rapidly at higher temperatures.
- Plastic shrinkage cracking: If the rate of evaporation from the concrete surface is higher than the rate of bleeding (water rising to the surface), shrinkage cracks can form while the concrete is still in its plastic state.[4][5][6][7][8]
- Thermal cracking: A significant temperature difference between the interior and the surface of the concrete can lead to thermal stresses and cracking upon cooling.[9][10][11][12][13]

Q3: How can I control the temperature of the M25 concrete mix?

A3: Several techniques can be employed to lower the temperature of the concrete mix:

- Cooling the aggregates: Aggregates constitute the largest proportion of the mix, so cooling them is highly effective. This can be done by shading stockpiles or by sprinkling them with water.[1]
- Using chilled water: The mixing water has a significant impact on the concrete temperature. Using chilled water or replacing a portion of it with ice is a common practice.
- Scheduling pours: Placing concrete during cooler parts of the day, such as early morning or at night, can significantly reduce the initial concrete temperature.[11]

Troubleshooting Guide - Hot Weather

Issue	Probable Cause(s)	Troubleshooting Steps
Rapid Loss of Workability (Slump)	High ambient temperature, high concrete temperature, delayed transportation.	1. Verify the initial slump at the batching plant. 2. Consider using a set-retarding admixture to delay the setting time. 3. Minimize transport and waiting times. 4. Protect the concrete from direct sunlight and wind during transport and placement.
Plastic Shrinkage Cracks Appearing on the Surface	The rate of evaporation exceeds the rate of bleeding. This is exacerbated by high wind speeds, low humidity, and high temperatures. ^{[4][6]}	1. Erect windbreaks and sunshades to reduce wind speed and direct sunlight on the concrete surface. 2. Apply a fine mist of water (fogging) to increase the humidity of the air above the concrete. 3. Use an evaporation retarder on the surface immediately after screeding. 4. Start curing as soon as the surface is hard enough to prevent damage.
Difficulty in Finishing the Concrete Surface	Accelerated setting of the concrete due to high temperatures.	1. Ensure adequate manpower is available for timely finishing. 2. Use a set-retarding admixture to provide more time for finishing operations. 3. Protect the concrete surface from drying out during finishing.

Quantitative Data for Hot Weather Concreting

Table 1: Effect of Temperature on Setting Time of Concrete

Temperature	Approximate Setting Time
38°C (100°F)	1 hour 40 minutes
32°C (90°F)	2 hours 40 minutes
27°C (80°F)	4 hours
21°C (70°F)	6 hours

Source: Adapted from data on the effect of temperature on concrete setting times.[\[14\]](#)

Table 2: Recommended Admixture Dosages for M25 in Hot Weather

Admixture Type	Typical Dosage Range (% by weight of cement)	Purpose
Set Retarder (Lignosulfonate-based)	0.2% - 0.5%	To delay the initial setting time.
Superplasticizer (Polycarboxylate-based)	0.5% - 1.2%	To improve workability at a lower water-cement ratio.

Note: The exact dosage should be determined through trial mixes.

Section 2: Cold Weather Concreting with M25

Concreting in cold weather, defined by ACI 306R as a period when the average daily air temperature is less than 40°F (4.5°C) for more than three successive days, requires special precautions to prevent damage from freezing and to ensure adequate strength development.

Frequently Asked Questions (FAQs) - Cold Weather

Q1: What are the primary risks associated with concreting M25 in cold weather?

A1: The main risks are:

- Freezing of fresh concrete: If the water in the concrete freezes, it expands by about 9%, which can cause significant damage to the internal structure of the concrete, leading to a

reduction in strength of up to 50%.[\[4\]](#)

- Delayed strength gain: The hydration of cement is a chemical reaction that slows down at lower temperatures. This results in a slower rate of strength development.
- Thermal shock: Rapid cooling of the concrete surface after the removal of formwork or insulation can lead to cracking.

Q2: What is the minimum temperature at which M25 concrete should be placed and maintained?

A2: According to ACI 306R-16, for a concrete section with a minimum dimension of less than 300mm, the minimum concrete temperature as placed and maintained should be 13°C (55°F). For thicker sections, this temperature can be lower. It is crucial to prevent the concrete from freezing until it has reached a compressive strength of at least 3.5 MPa (500 psi).[\[9\]](#)

Q3: How can I accelerate the strength gain of M25 concrete in cold weather?

A3: To accelerate strength gain:

- Use of accelerating admixtures: Calcium chloride is a common accelerator, but it should not be used in reinforced concrete due to the risk of corrosion. Non-chloride accelerators are available.
- Use of high-early-strength cement: Type III Portland cement can be used to achieve faster strength development.
- Maintain a higher curing temperature: Protecting the concrete with insulating blankets or heated enclosures will maintain a higher internal temperature, thus accelerating hydration.

Troubleshooting Guide - Cold Weather

Issue	Probable Cause(s)	Troubleshooting Steps
Slow Setting and Hardening of Concrete	Low ambient and concrete temperatures slowing down the hydration process.	1. Increase the concrete temperature by heating the mixing water and/or aggregates. 2. Use an accelerating admixture (non-chloride for reinforced concrete). 3. Provide insulation or heated enclosures to maintain the concrete temperature.
Surface Scaling or Spalling after Curing	Freezing of the concrete surface at an early age.	1. Ensure the concrete is protected from freezing for the recommended duration. 2. Avoid water curing in freezing conditions. Use curing compounds instead. 3. Allow the concrete to air-dry before exposing it to freeze-thaw cycles.
Cracking upon Removal of Formwork	Thermal shock due to a large temperature difference between the concrete surface and the ambient air.	1. Gradually remove insulation or reduce the temperature in heated enclosures to allow the concrete to cool slowly. 2. The rate of cooling should not exceed 3°C (5°F) per hour for the first 24 hours.

Quantitative Data for Cold Weather Concreting

Table 3: Recommended Minimum Concrete Temperatures for M25 (ACI 306R-16)

Least Dimension of Section	Minimum Concrete Temperature as Placed and Maintained
< 300 mm	13°C (55°F)
300 to 900 mm	10°C (50°F)
900 to 1800 mm	7°C (45°F)
> 1800 mm	5°C (40°F)

Table 4: Curing Period to Attain Frost Resistance for M25 Concrete

Curing and Protection Temperature	Curing Period (Days)
10°C (50°F)	6
21°C (70°F)	4

Note: This is an approximation. The actual time depends on the mix design and other factors.

Section 3: Experimental Protocols

Slump Test of Hydraulic-Cement Concrete (ASTM C143)

Objective: To determine the workability and consistency of freshly mixed M25 concrete.

Apparatus:

- Slump cone: Frustum of a cone, 300 mm (12 in) in height, with a base diameter of 200 mm (8 in) and a top diameter of 100 mm (4 in).
- Tamping rod: Steel rod, 16 mm (5/8 in) in diameter and approximately 600 mm (24 in) long, with a hemispherical tip.
- Base plate: A rigid, flat, non-absorbent surface.
- Measuring tape or ruler.
- Scoop.

Procedure:

- Dampen the inside of the slump cone and the base plate.[\[14\]](#)
- Place the cone on the base plate. Hold it firmly in place by standing on the two footpieces.
- Fill the cone in three layers, each approximately one-third of the volume of the cone.[\[14\]](#)
- Rod each layer 25 times with the tamping rod, distributing the strokes evenly over the cross-section. For the upper layers, the rod should penetrate the underlying layer by about 25 mm (1 in).[\[14\]](#)
- After the top layer has been rodded, strike off the surface of the concrete with the tamping rod.
- Clean away any excess concrete from around the base of the cone.
- Carefully lift the cone vertically upwards in 5 ± 2 seconds, without any lateral or torsional motion.[\[14\]](#)
- Immediately measure the slump by determining the vertical distance between the top of the cone and the displaced original center of the top surface of the concrete specimen.

Compressive Strength of Concrete Cubes (IS 516)

Objective: To determine the compressive strength of hardened M25 concrete.

Apparatus:

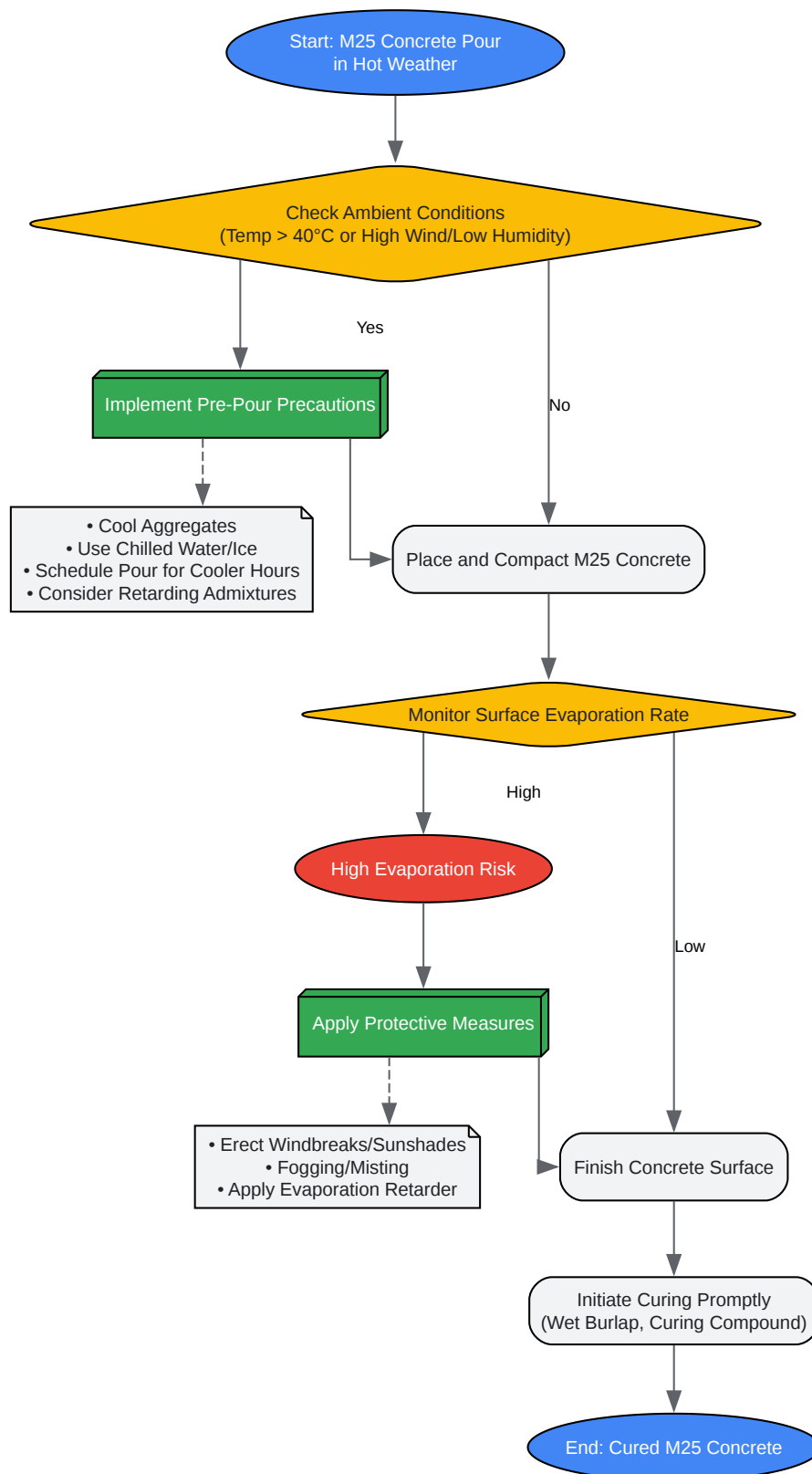
- Cube moulds: 150 mm x 150 mm x 150 mm.
- Tamping rod.
- Compression testing machine.

Procedure:

- Place the freshly mixed concrete in the cube moulds in layers of approximately 50 mm deep.

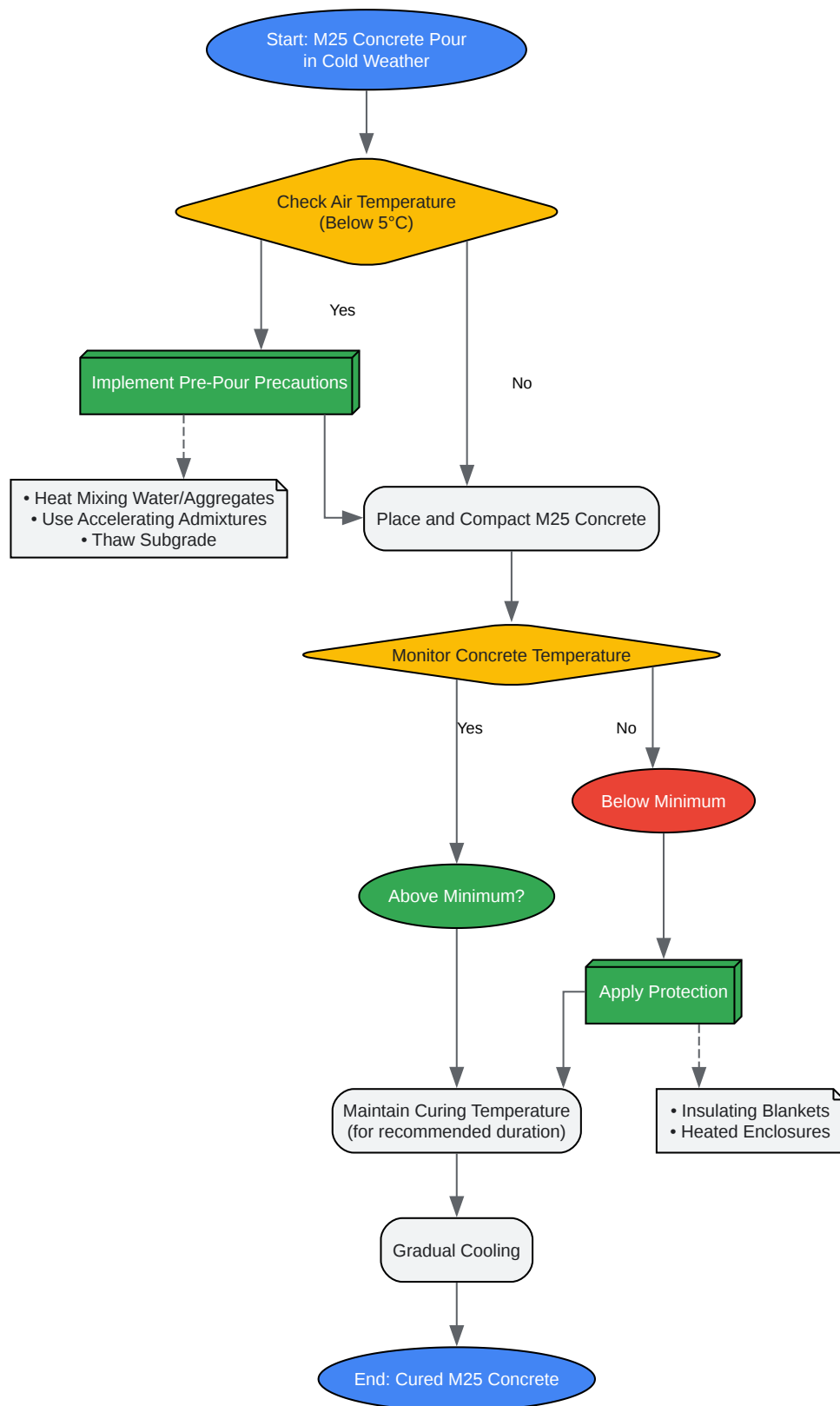
- Compact each layer with not less than 35 strokes of the tamping rod.
- Level the top surface of the concrete with a trowel.
- Store the filled moulds at a temperature of $27 \pm 2^{\circ}\text{C}$ for 24 ± 0.5 hours.
- After 24 hours, remove the specimens from the moulds and submerge them in clean, fresh water until the time of testing.
- For testing, remove the cubes from the water and wipe off any excess water from the surface.
- Place the cube in the compression testing machine on the bearing surface.
- Apply the load gradually at a rate of 140 kg/sq.cm/min until the specimen fails.
- Record the maximum load applied to the specimen.
- Calculate the compressive strength by dividing the maximum load by the cross-sectional area of the cube.

Section 4: Visual Workflow and Logic Diagrams



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Caption: Decision workflow for M25 hot weather concreting.



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Caption: Decision workflow for M25 cold weather concreting.

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